

octyl methacrylate CAS number and synonyms

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An In-depth Technical Guide to **Octyl Methacrylate**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Octyl methacrylate is a versatile monomer used in a wide range of applications, particularly in the synthesis of polymers for the biomedical and pharmaceutical fields. Its properties can be tailored by using different isomers, which, although sharing the same molecular formula, exhibit distinct physical and chemical characteristics. This guide provides a comprehensive overview of the most common isomers of **octyl methacrylate**: **n-octyl methacrylate**, **isoctyl methacrylate**, and **2-ethylhexyl methacrylate**.

Chemical Identification and Physical Properties

The term "**octyl methacrylate**" can refer to several isomers with the chemical formula C₁₂H₂₂O₂. The specific isomer used can significantly impact the properties of the resulting polymer. The Chemical Abstracts Service (CAS) number is a unique identifier for each specific substance.

Table 1: CAS Numbers and Synonyms of **Octyl Methacrylate** Isomers

Isomer	CAS Number	Synonyms
n-Octyl methacrylate	2157-01-9	Octyl 2-methyl-2-propenoate, Methacrylic acid, octyl ester, OMA[1]
Isooctyl methacrylate	28675-80-1	2-Propenoic acid, 2-methyl-, isooctyl ester, Methacrylic acid, isooctyl ester[2][3]
2-Ethylhexyl methacrylate	688-84-6	2-Ethylhexyl 2-methylprop-2- enoate, Methacrylic acid 2- ethylhexyl ester, EHMA[4][5][6]

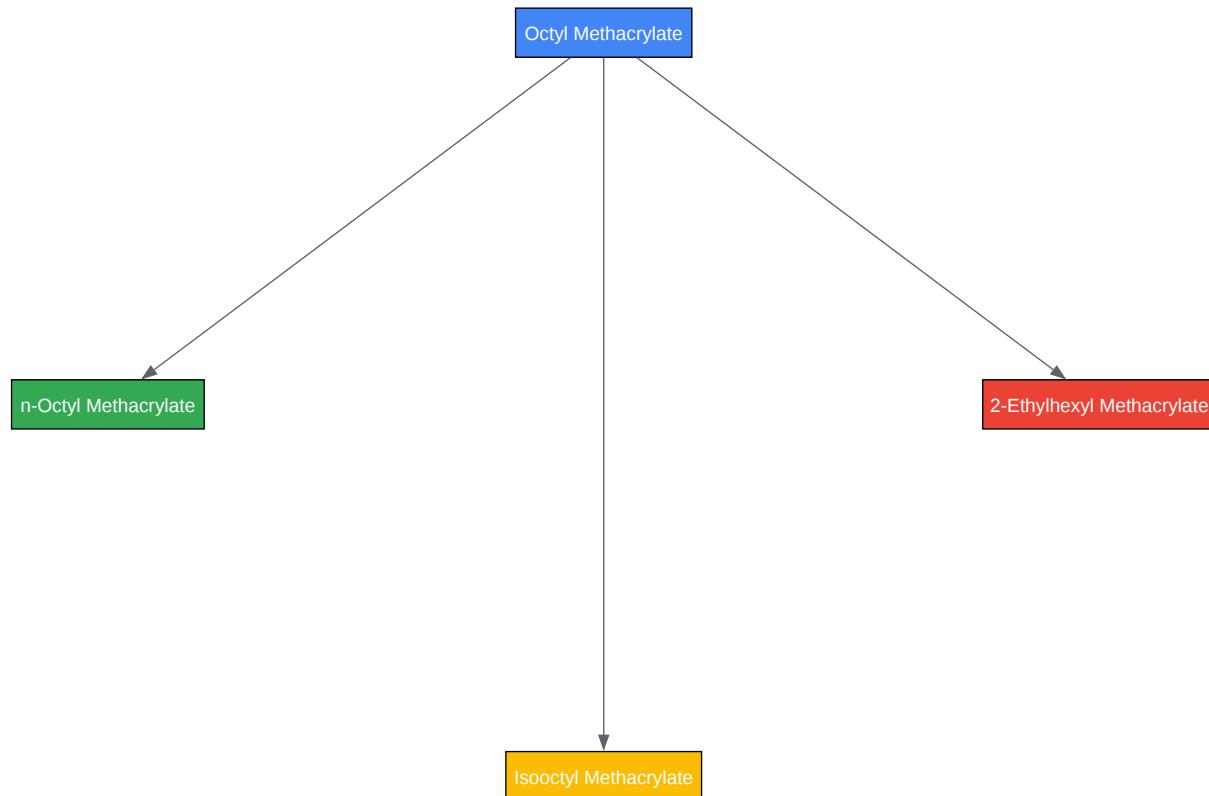
The physical properties of these isomers are critical for their application in various fields. Key quantitative data are summarized in the table below for easy comparison.

Table 2: Physical and Chemical Properties of **Octyl Methacrylate** Isomers

Property	n-Octyl methacrylate	Isooctyl methacrylate	2-Ethylhexyl methacrylate
Molecular Formula	C12H22O2[1][7]	C12H22O2[2][3]	C12H22O2[4][5]
Molecular Weight	198.30 g/mol [1][7][8]	198.31 g/mol [2]	198.30 g/mol [4][5]
Density	0.89 g/cm ³ [1][8]	0.879 g/cm ³ [3]	0.884 g/cm ³ at 25 °C[7]
Boiling Point	105 °C at 0.3 mmHg[1][7]	247 °C at 760 mmHg[3]	228 °C[7]
Flash Point	82 °C[9]	91.4 °C[3]	92 °C (closed cup)[5]
Refractive Index	1.4370 (20 °C)[1][8]	1.436[3]	1.439 (20 °C)[10]
Solubility in Water	< 0.1 mg/mL at 18 °C[1]	Insoluble[3]	Insoluble

Isomeric Relationships

The relationship between the different **octyl methacrylate** isomers is based on the structure of the octyl group attached to the methacrylate moiety. This structural difference is the primary reason for the variation in their physical properties.



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Caption: Isomeric forms of **octyl methacrylate**.

Experimental Protocols

The synthesis of polymers using **octyl methacrylate** isomers is a common application. Below are generalized experimental protocols for the free-radical polymerization of these monomers.

Protocol 1: Synthesis of Poly(2-Ethylhexyl Methacrylate) via Anionic Polymerization

This protocol describes the synthesis of block copolymers of 2-ethylhexyl methacrylate (EHMA), n-hexyl methacrylate (HMA), and methyl methacrylate (MMA) using potassium tert-butoxide (t-BuOK) as an initiator.

Materials:

- 2-Ethylhexyl methacrylate (EHMA)
- n-Hexyl methacrylate (HMA)
- Methyl methacrylate (MMA)
- Potassium tert-butoxide (t-BuOK)
- Tetrahydrofuran (THF)
- Inhibitor remover column

Methodology:

- Purify the monomers (EHMA, HMA, MMA) by passing them through an inhibitor remover column.
- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve the initiator, t-BuOK, in THF.
- Initiate the polymerization by adding the first monomer (e.g., EHMA) to the initiator solution at a controlled temperature (e.g., 0 °C).
- Allow the polymerization of the first block to proceed to completion (typically monitored by techniques like gas chromatography).
- Sequentially add the subsequent monomers (e.g., HMA and then MMA) to the living polymer chains to form the block copolymer.
- Maintain the reaction at the controlled temperature until the polymerization of all blocks is complete (conversions are typically above 99%).

- Terminate the polymerization by adding a terminating agent, such as methanol.
- Precipitate the resulting polymer in a non-solvent like methanol, filter, and dry under vacuum.
- Characterize the block copolymers using Gel Permeation Chromatography (GPC) to determine molecular weight and polydispersity, and $^1\text{H-NMR}$ to confirm the composition.[11]

Protocol 2: Synthesis of Isooctyl Acrylate via Esterification

This protocol outlines the industrial preparation of isooctyl acrylate through esterification.

Materials:

- Acrylic acid
- Isooctanol
- Polymerization inhibitor
- Water-soluble catalyst

Methodology:

- Charge an esterification reaction kettle sequentially with a polymerization inhibitor, acrylic acid, and isooctanol.
- Stir the mixture and add a water-soluble catalyst.
- Control the temperature and pressure over a period of 5-6 hours to carry out the esterification reaction and obtain the crude product.
- The reaction can be performed in stages with increasing vacuum and temperature to optimize the esterification rate and improve safety and yield. For instance:
 - React at 88.0-92.0 °C under a vacuum of -38.0 to -43.0 Kpa for 0.8-1.2 hours.

- Increase the temperature to 95.0-97.5 °C and vacuum to -53.0 to -58.0 Kpa for another 0.8-1.2 hours.
- Continue to increase the temperature and vacuum in stages to drive the reaction to completion.[12]
- Purify the crude product, typically through distillation, to remove unreacted starting materials and byproducts.

Applications in Research and Drug Development

Octyl methacrylate and its isomers are valuable in the development of various materials for the pharmaceutical and biomedical industries due to their biocompatibility and tunable properties.

- Drug Delivery: Copolymers of methacrylates are used to create transdermal patches, film-forming sprays, and microsponges for controlled drug release.[13] The choice of isomer can influence the hydrophilicity of the polymer matrix, thereby affecting drug penetration through the skin.
- Dental Materials: Methacrylate monomers are components of polymer-based dental restorative materials.[14] However, incomplete polymerization can lead to monomer leakage, which has prompted research into their toxicological effects.
- Coatings and Adhesives: These monomers are used in the production of coating resins, adhesives, and textile treating agents.[15] Their hydrophobic nature imparts chemical resistance and weatherability to the final products.

Safety and Handling

Methacrylate monomers are generally considered to be irritants and sensitizers. Proper handling and personal protective equipment are essential.

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation and allergic skin reactions.[16]

- Handling: Work in a well-ventilated area and avoid breathing vapors. Wear protective gloves, clothing, and eye/face protection.[1]
- Storage: Store in a cool, dry, well-ventilated place away from heat and direct sunlight. These monomers can polymerize if not stored correctly; they are often supplied with an inhibitor to prevent premature polymerization.[7]

This guide provides a foundational understanding of **octyl methacrylate** and its common isomers. For specific applications, further research into the detailed properties and safety requirements of each isomer is recommended.

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